

# Palladium(II) Iodide: A Comprehensive Technical Guide to Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Palladium(II) iodide*

Cat. No.: *B3021910*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety and handling information for **Palladium(II) iodide** ( $\text{PdI}_2$ ). The following sections detail the toxicological properties, occupational exposure limits, safe handling procedures, emergency protocols, and waste disposal of this compound, tailored for professionals in research and development.

## Chemical and Physical Properties

**Palladium(II) iodide** is a black, crystalline solid that is insoluble in water.<sup>[1]</sup> It is a key precursor and catalyst in various chemical syntheses. A summary of its key physical and chemical properties is provided below.

Property	Value
Chemical Formula	PdI <sub>2</sub>
Molar Mass	360.23 g/mol [2]
Appearance	Black crystals[1]
Density	6.003 g/cm <sup>3</sup> at 25 °C[2]
Melting Point	350 °C (decomposes)[1][2]
Solubility	Insoluble in water[1]
CAS Number	7790-38-7[2]

## Toxicological Data and Hazard Identification

**Palladium(II) iodide** is classified as a hazardous substance. The primary hazards include skin irritation, serious eye irritation, and respiratory sensitization.[3]

GHS Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.

## Acute Toxicity

Specific quantitative toxicity data, such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%), for **Palladium(II) iodide** is not readily available in published literature or safety data sheets. However, data for the related compound, Palladium(II) chloride (PdCl<sub>2</sub>), can provide an indication of the potential toxicity of palladium salts.

Compound	Route	Species	Value
Palladium(II) chloride	Oral	Rat	2704 mg/kg

## Occupational Exposure Limits

Currently, there are no specific occupational exposure limits established for **Palladium(II) iodide** by major regulatory bodies such as OSHA, NIOSH, or ACGIH. However, general limits for palladium and its compounds, as well as for nuisance dust, should be observed.

Agency	Substance	Limit
OSHA	Inert or Nuisance Dust (Respirable fraction)	5 mg/m <sup>3</sup>
OSHA	Inert or Nuisance Dust (Total dust)	15 mg/m <sup>3</sup>

## Safe Handling and Personal Protective Equipment (PPE)

Due to its hazardous nature, strict adherence to safety protocols is mandatory when handling **Palladium(II) iodide**.

### Engineering Controls

- Work with **Palladium(II) iodide** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.

### Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are required.
- Skin Protection: Wear impervious gloves (e.g., nitrile) and a lab coat. Ensure full skin coverage.
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved respirator with a particulate filter is recommended.

# Experimental Protocols: General Handling Procedure

The following is a general protocol for handling **Palladium(II) iodide** in a laboratory setting. This should be adapted to the specific requirements of the experiment.

- Preparation:
  - Ensure the work area (fume hood) is clean and uncluttered.
  - Assemble all necessary glassware and equipment.
  - Don the appropriate PPE as outlined in Section 3.2.
- Weighing and Transfer:
  - Weigh the required amount of **Palladium(II) iodide** in a tared, sealed container to minimize dust generation.
  - If transferring the solid, do so carefully to avoid creating airborne dust. Use a spatula or powder funnel.
- Reaction Setup:
  - Add the **Palladium(II) iodide** to the reaction vessel within the fume hood.
  - If the reaction is air-sensitive, utilize Schlenk line or glovebox techniques.
- Post-Reaction:
  - Quench the reaction safely according to the specific experimental procedure.
  - Clean all glassware thoroughly.
- Waste Disposal:
  - Dispose of all waste containing **Palladium(II) iodide** as hazardous waste in a clearly labeled, sealed container.

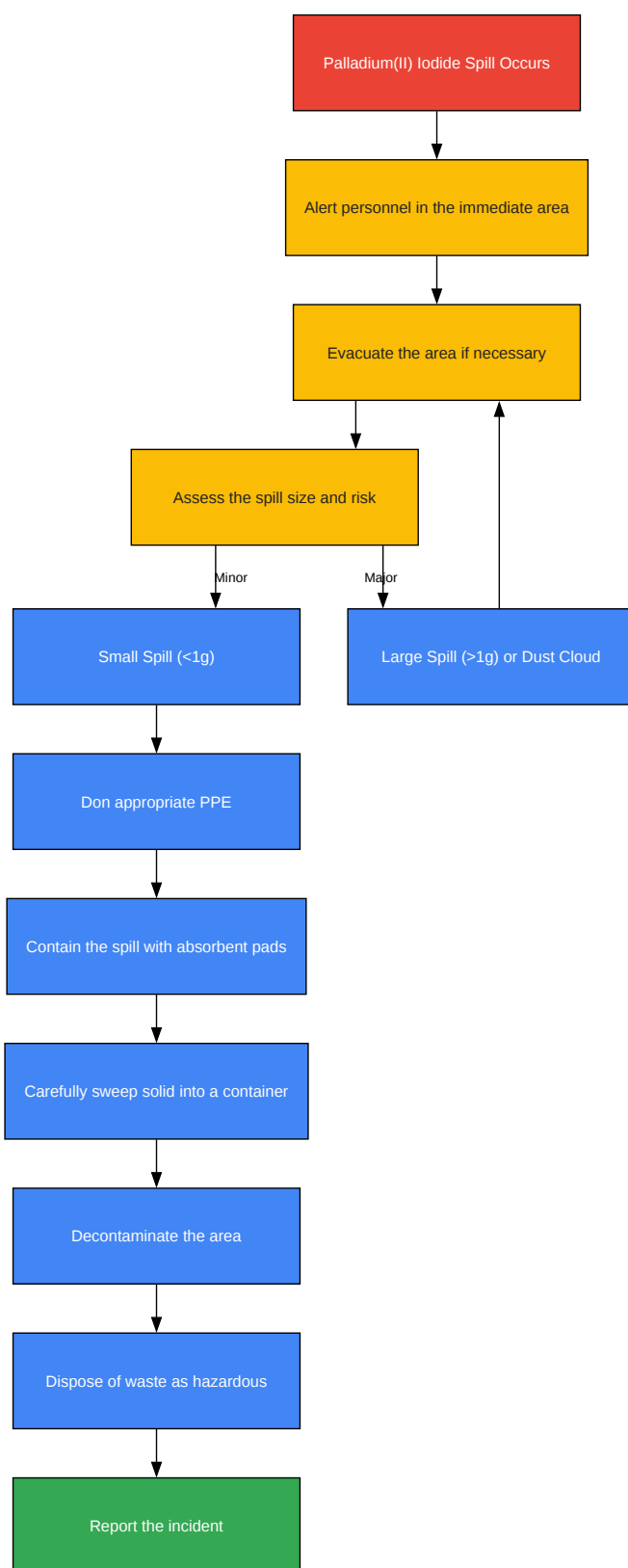
## Emergency Procedures

### First Aid Measures

- In case of skin contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing.
- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- If ingested: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

### Spill Response Workflow

A logical workflow for handling a **Palladium(II) iodide** spill is crucial to ensure safety and minimize contamination.



[Click to download full resolution via product page](#)

Caption: Workflow for a **Palladium(II) iodide** spill response.

## Storage and Disposal

### Storage

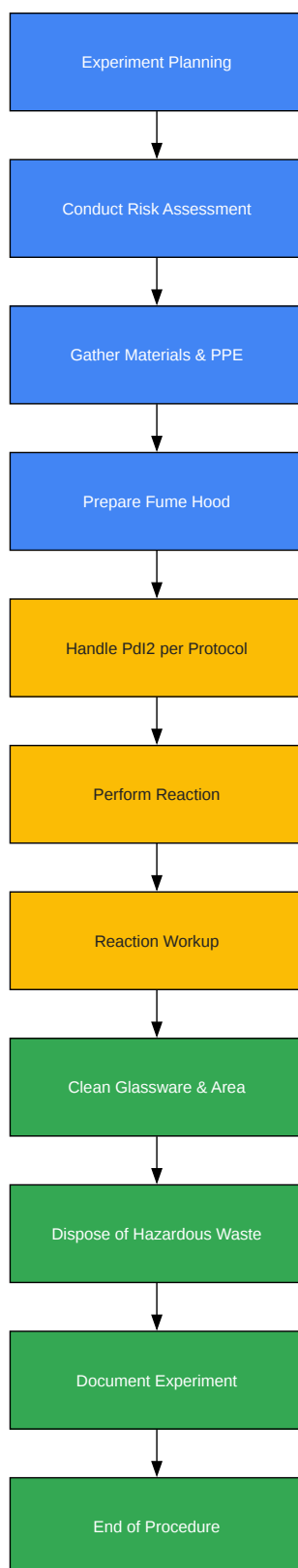
- Store **Palladium(II) iodide** in a tightly closed container.
- Keep the container in a cool, dry, and well-ventilated place.
- Store away from incompatible materials such as acids and strong oxidizing agents.

### Disposal

- All waste containing **Palladium(II) iodide** must be treated as hazardous waste.
- Collect waste in a designated, sealed, and clearly labeled container.
- Dispose of the waste in accordance with all local, state, and federal regulations. Do not dispose of it down the drain.

## General Laboratory Safety Workflow

The following diagram illustrates a general workflow for safely working with **Palladium(II) iodide** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: General workflow for safe laboratory use of **Palladium(II) iodide**.



# Incompatible Materials and Hazardous Decomposition Products

- Incompatible Materials: Avoid contact with strong acids and oxidizing agents.
- Hazardous Decomposition Products: Thermal decomposition may produce hydrogen iodide and palladium oxides.

## Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CDC - NIOSH Pocket Guide to Chemical Hazards - Platinum [cdc.gov]
- 2. fishersci.at [fishersci.at]
- 3. tsapps.nist.gov [tsapps.nist.gov]
- To cite this document: BenchChem. [Palladium(II) Iodide: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3021910#safety-and-handling-precautions-for-palladium-ii-iodide]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)